

Pyraziflumid chemical properties and solubility data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyraziflumid

Cat. No.: B610351

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical Properties and Solubility of **Pyraziflumid**

Introduction

Pyraziflumid is a novel fungicide belonging to the class of succinate dehydrogenase inhibitors (SDHIs).^{[1][2][3]} Discovered and developed by Nihon Nohyaku Co., Ltd., it is chemically identified as a 3-(trifluoromethyl)pyrazine-2-carboxamide derivative.^{[1][2][4]} **Pyraziflumid** demonstrates potent fungicidal activity against a wide spectrum of plant diseases.^{[1][2][3]} This document provides a comprehensive overview of its fundamental chemical properties and solubility data, intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Core Properties

Pyraziflumid is identified by the CAS Registry Number 942515-63-1.^{[1][2][5][6][7]} Its chemical structure and key properties are summarized in the tables below.

Table 1: Chemical Identifiers for Pyraziflumid

Identifier	Value
IUPAC Name	N-(3',4'-difluoro[1,1'-biphenyl]-2-yl)-3-(trifluoromethyl)pyrazine-2-carboxamide ^{[5][6][7]}
CAS Number	942515-63-1 ^{[1][2][5][6][7]}
Synonyms	NNF-0721 ^{[1][2][6]}

Table 2: Physicochemical Properties of Pyraziflumid

Property	Value
Molecular Formula	C ₁₈ H ₁₀ F ₅ N ₃ O[1][2][5][6][7]
Molecular Weight	379.28 g/mol [1][2][8]
Appearance	Pale yellow crystal[1][2]
Melting Point	119°C[1][2][9][10]
Partition Coefficient (log P)	3.51 (at 25°C)[1][2][4][11]

Solubility Data

The solubility of a compound is a critical parameter in its development and application.

Pyraziflumid is characterized by low water solubility.

Table 3: Solubility of Pyraziflumid

Solvent	Temperature	Solubility
Water	20°C	2.32 mg/L[1][2][4][10][11]

While specific quantitative data for solubility in various organic solvents is not readily available in the cited literature, a Canadian regulatory document references a study titled "Measurement of Solubility in Organic Solvents for NNF-0721 (PC-33004)," indicating that such data has been generated.[9] However, the results of this study are not detailed in the public domain.

Experimental Protocols

The methodologies for determining the physicochemical properties are crucial for reproducibility and validation of the data.

Melting Point Determination

The melting point of **Pyraziflumid** has been determined using a Mettler FP80 melting point apparatus, with the results reported as uncorrected.[4] This is a standard laboratory technique

where a small sample of the crystalline solid is heated at a controlled rate, and the temperature range over which the substance transitions from a solid to a liquid is observed.

Aqueous Solubility Determination (Shake-Flask Method)

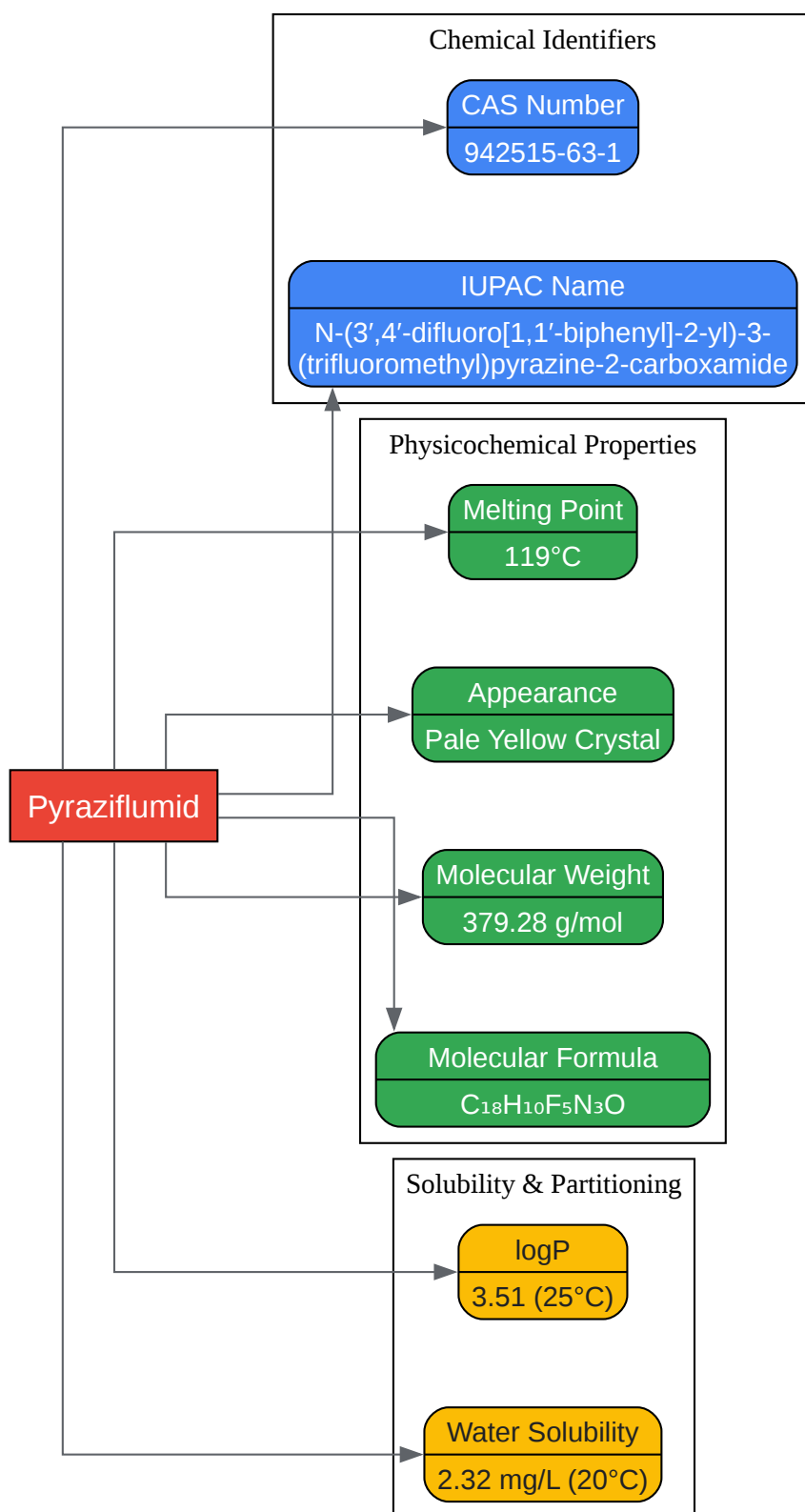
While the specific protocol used for **Pyraziflumid**'s water solubility measurement is not detailed, the standard "shake-flask" method is a widely accepted technique for determining the solubility of poorly soluble compounds.[\[12\]](#)

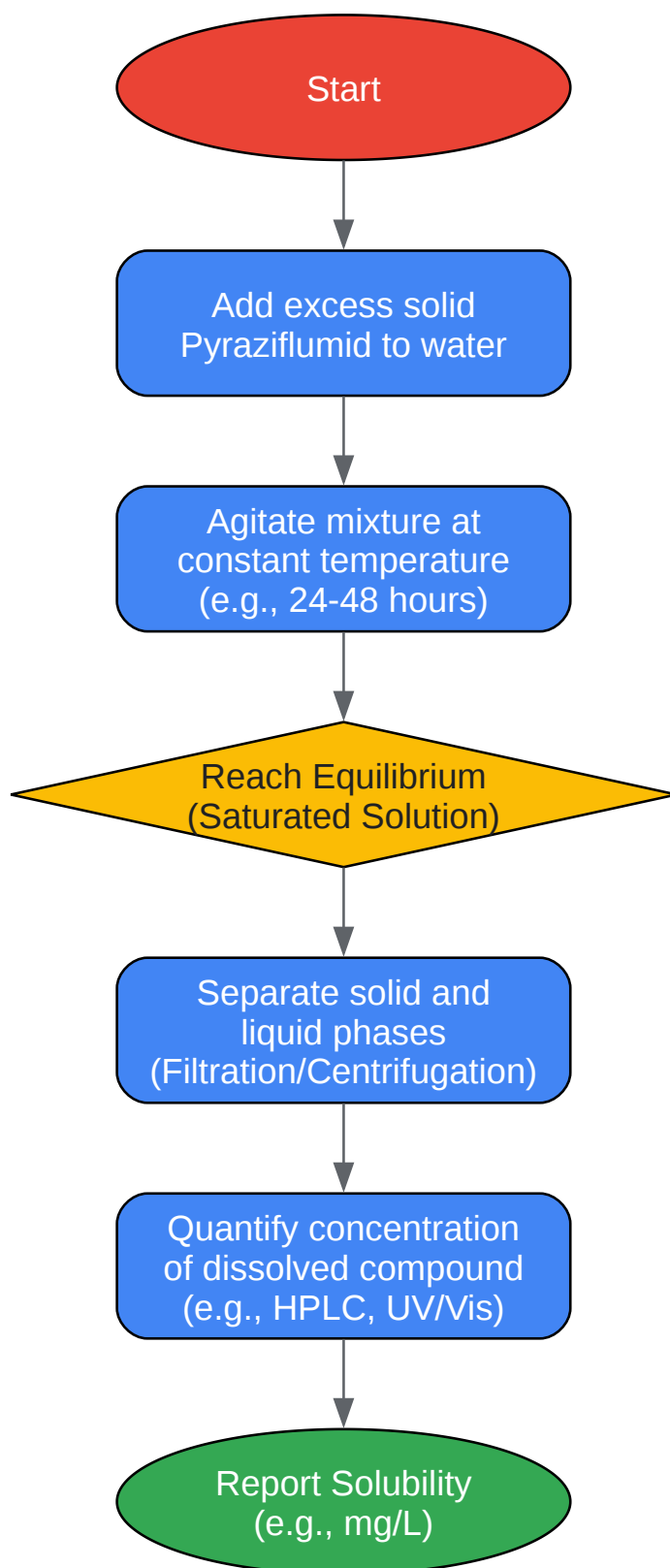
Principle: An excess amount of the solid compound is added to a fixed volume of the solvent (in this case, water). The mixture is then agitated at a constant temperature until equilibrium is reached, which can take 24 to 48 hours.[\[12\]](#) After reaching equilibrium, the undissolved solid is separated from the solution by filtration or centrifugation. The concentration of the dissolved compound in the resulting saturated solution is then quantified using an appropriate analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV/Vis spectroscopy.
[\[12\]](#)

Visualizations

Chemical Structure and Properties Overview

The following diagram illustrates the key identifiers and properties of the **Pyraziflumid** molecule.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Development of a novel fungicide, pyraziflumid [jstage.jst.go.jp]
- 3. Pyraziflumid: Synthesis and Introduction_Chemicalbook [chemicalbook.com]
- 4. Synthesis and biological activity of a novel fungicide, pyraziflumid - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pyraziflumid | C₁₈H₁₀F₅N₃O | CID 71679243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medkoo.com [medkoo.com]
- 7. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 8. Pyraziflumid | CAS 942515-63-1 | LGC Standards [lgcstandards.com]
- 9. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 10. Pyraziflumid (Ref: NNF-0721) [item.herts.ac.uk]
- 11. Development of a novel fungicide, pyraziflumid - PMC [pmc.ncbi.nlm.nih.gov]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Pyraziflumid chemical properties and solubility data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610351#pyraziflumid-chemical-properties-and-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com